

Application Notes and Protocols for Multi-physics Transient Simulations with TRIPOLI-4®

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Audience: Researchers, scientists, and drug development professionals.

Introduction

TRIPOLI-4®, a 3D continuous-energy Monte Carlo code, is a powerful tool for neutron and photon transport simulations.[1][2][3] Its capabilities extend to multi-physics transient simulations, which are crucial for understanding the dynamic behavior of nuclear systems under various conditions. This is achieved by coupling **TRIPOLI-4®** with other physics codes, such as the thermal-hydraulics subchannel code SUBCHANFLOW (SCF).[4][5][6] This coupling allows for a high-fidelity analysis of reactivity-induced transients, providing valuable data for reactor safety and design.

These application notes provide a detailed overview of performing multi-physics transient simulations with **TRIPOLI-4®**, focusing on the well-established TMI-1 (Three Mile Island Unit 1) mini-core benchmark. The protocols outlined below will guide researchers in setting up, running, and analyzing these complex simulations.

Core Capabilities of TRIPOLI-4® for Transient Simulations

TRIPOLI-4® possesses several key features that enable multi-physics transient analysis:

- **Kinetics Simulation Capabilities:** The code includes specialized algorithms to handle non-stationary transport problems, accounting for the different time scales of prompt neutrons and delayed neutron precursors.[5]
- **External Coupling Interface:** A dedicated multi-physics interface allows for the exchange of data with external solvers. This is typically managed by a "supervisor" program that orchestrates the communication and data transfer between TRIPOLI-4® and the coupled code.[4][5]
- **Population Control and Variance Reduction:** For transient simulations, specific techniques are employed to manage the particle population and reduce statistical variance. These include combing, forced decay, and branchless collisions.[6] An adaptive adjoint-based population-control method has also been developed to improve the efficiency of long transient simulations.
- **Stochastic Temperature Interpolation:** TRIPOLI-4® can handle materials at various temperatures by using stochastic interpolation of cross-section data, which is essential for thermal feedback effects.

Application Example: TMI-1 Mini-Core Transient Benchmark

A widely used benchmark for validating multi-physics transient simulation capabilities is the 3x3 assembly mini-core based on the TMI-1 reactor.[4][6] This benchmark involves simulating reactivity insertion scenarios by withdrawing control rods and observing the coupled neutronic and thermal-hydraulic response of the reactor core.

Simulation Scenarios

Two primary reactivity excursion scenarios are typically simulated, initiated by the withdrawal of control rods from a critical state:[4][6]

- Scenario 1: Control rods are withdrawn by 30 cm.
- Scenario 2: Control rods are withdrawn by 40 cm.

The simulations are run for a total of 5 seconds, with data being collected at regular time intervals (e.g., every 0.1 seconds).[4]

Quantitative Data Summary

The following tables summarize the key physical parameters obtained from **TRIPOLI-4®/SUBCHANFLOW** coupled simulations for the TMI-1 mini-core benchmark. The data for these tables has been digitized from the graphical results presented in "MULTI-PHYSICS TRANSIENT SIMULATIONS WITH **TRIPOLI-4®**" by Faucher et al. (2021). As such, these values are approximations and should be used for comparative purposes.

Table 1: Evolution of Total Power during Reactivity Insertion Transients

| Time (s) | Total Power (MW) - 30 cm withdrawal | Total Power (MW) - 40 cm withdrawal |
|----------|-------------------------------------|-------------------------------------|
| 0.0 | 0.0 | 0.0 |
| 0.5 | 1.0 | 2.5 |
| 1.0 | 3.5 | 8.0 |
| 1.5 | 3.0 | 6.0 |
| 2.0 | 2.5 | 4.5 |
| 2.5 | 2.2 | 3.8 |
| 3.0 | 2.0 | 3.5 |
| 3.5 | 1.8 | 3.2 |
| 4.0 | 1.7 | 3.0 |
| 4.5 | 1.6 | 2.8 |
| 5.0 | 1.5 | 2.7 |

Table 2: Evolution of Average Fuel Temperature during Reactivity Insertion Transients

| Time (s) | Average Fuel Temperature (K) - 30 cm withdrawal | Average Fuel Temperature (K) - 40 cm withdrawal |
|----------|---|---|
| 0.0 | 560 | 560 |
| 0.5 | 561 | 562 |
| 1.0 | 564 | 568 |
| 1.5 | 565 | 570 |
| 2.0 | 565 | 570 |
| 2.5 | 565 | 569 |
| 3.0 | 564 | 568 |
| 3.5 | 564 | 568 |
| 4.0 | 564 | 567 |
| 4.5 | 563 | 567 |
| 5.0 | 563 | 567 |

Table 3: Evolution of Average Coolant Temperature during Reactivity Insertion Transients

| Time (s) | Average Coolant Temperature (K) - 30 cm withdrawal | Average Coolant Temperature (K) - 40 cm withdrawal |
|----------|--|--|
| 0.0 | 565 | 565 |
| 0.5 | 565.1 | 565.2 |
| 1.0 | 565.4 | 565.8 |
| 1.5 | 565.5 | 566.0 |
| 2.0 | 565.5 | 566.0 |
| 2.5 | 565.5 | 565.9 |
| 3.0 | 565.4 | 565.8 |
| 3.5 | 565.4 | 565.8 |
| 4.0 | 565.4 | 565.7 |
| 4.5 | 565.3 | 565.7 |
| 5.0 | 565.3 | 565.7 |

Table 4: Evolution of Average Coolant Density during Reactivity Insertion Transients

| Time (s) | Average Coolant Density (kg/m ³) - 30 cm withdrawal | Average Coolant Density (kg/m ³) - 40 cm withdrawal |
|----------|--|--|
| 0.0 | 742 | 742 |
| 0.5 | 741.9 | 741.8 |
| 1.0 | 741.6 | 741.2 |
| 1.5 | 741.5 | 741.0 |
| 2.0 | 741.5 | 741.0 |
| 2.5 | 741.5 | 741.1 |
| 3.0 | 741.6 | 741.2 |
| 3.5 | 741.6 | 741.2 |
| 4.0 | 741.6 | 741.3 |
| 4.5 | 741.7 | 741.3 |
| 5.0 | 741.7 | 741.3 |

Experimental and Simulation Protocols

Geometry and Material Definition

The TMI-1 mini-core model consists of a 3x3 array of 15x15 fuel assemblies. The central assembly contains 16 control rods. The geometry must be meticulously defined in the **TRIPOLI-4®** input file, specifying the dimensions and material compositions of the fuel pins, cladding, coolant channels, and control rods.

Initial State Calculation

Before initiating a transient simulation, a steady-state criticality calculation with thermal-hydraulic feedback must be performed to establish the initial critical state of the reactor.[5] This involves running **TRIPOLI-4®** coupled with SUBCHANFLOW until the power distribution, temperatures, and coolant densities converge. The fission sources and thermal-hydraulic fields from this converged state are then used as the starting point for the dynamic simulation.[5]

Coupling Protocol: TRIPOLI-4® and SUBCHANFLOW

The coupling between **TRIPOLI-4®** and **SUBCHANFLOW** is managed by an external supervisor program. The general workflow is as follows:

- Data from **TRIPOLI-4®** to Supervisor: At the end of each time step, **TRIPOLI-4®** calculates the power distribution in the reactor core and passes this information to the supervisor.
- Data from Supervisor to **SUBCHANFLOW**: The supervisor provides the power distribution to **SUBCHANFLOW**.
- **SUBCHANFLOW** Calculation: **SUBCHANFLOW** solves the thermal-hydraulics equations to determine the temperature distribution in the fuel and the temperature and density distribution of the coolant.
- Data from **SUBCHANFLOW** to Supervisor: The updated thermal-hydraulic fields are sent back to the supervisor.
- Data from Supervisor to **TRIPOLI-4®**: The supervisor updates the material temperatures and densities in the **TRIPOLI-4®** input for the next time step. This feedback affects the neutron cross-sections and, consequently, the neutronic behavior of the core.

This iterative process is repeated for the entire duration of the transient simulation.

TRIPOLI-4® Input Parameters for Transient Simulation

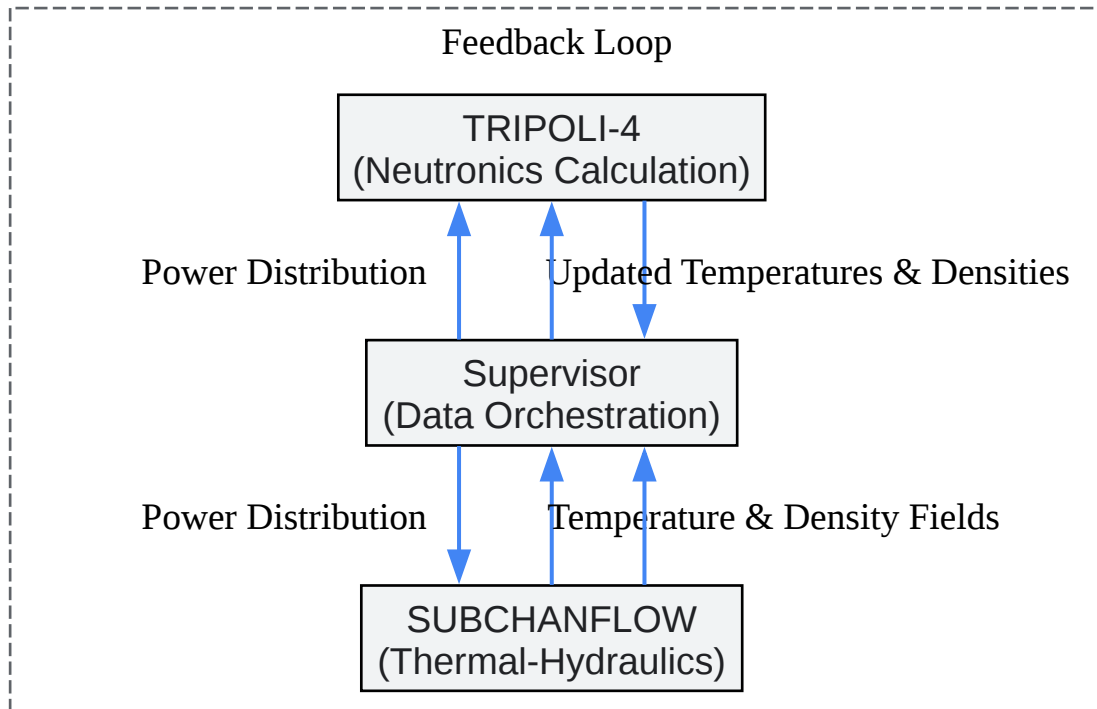
To perform a transient simulation, specific parameters need to be set in the **TRIPOLI-4®** input file. These include:

- Time Discretization: The total simulation time and the duration of each time step (e.g., 5 seconds total time with 0.1-second increments).[4]
- Kinetics Parameters: Activation of the kinetics simulation mode.
- Population Control: Specification of population control techniques such as combing, forced decay, and branchless collisions.[6]

- Control Rod Movement: Definition of the control rod withdrawal speed and distance for the specific transient scenario.

Visualizations

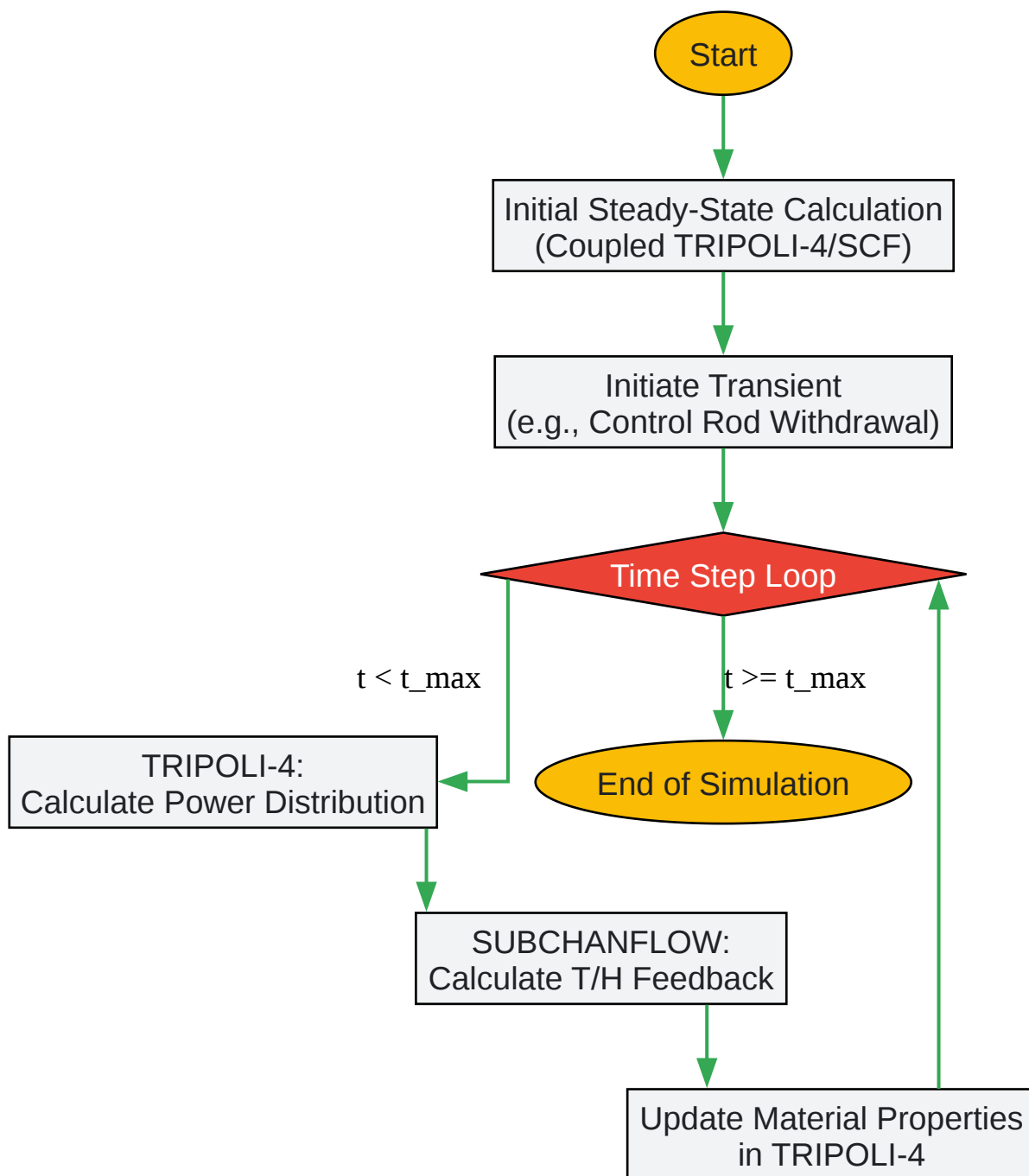
Signaling Pathway of the Multi-Physics Coupling



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Caption: Workflow of the external coupling between **TRIPOLI-4** and **SUBCHANFLOW**.

Logical Flow of a Transient Simulation



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Caption: Logical diagram of a multi-physics transient simulation process.

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